

# Long-term stability of TAS4464 stock solutions

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## Compound of Interest

Compound Name:	TAS4464
CAS No.:	1848959-10-3
Cat. No.:	B15615864

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## TAS4464 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability and handling of **TAS4464** stock solutions. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to ensure the effective use of **TAS4464** in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **TAS4464** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **TAS4464**.<sup>[1][2][3]</sup> It is soluble in DMSO at concentrations of up to 100 mg/mL.<sup>[2]</sup> For aqueous solutions, sonication and heating up to 60°C may be necessary to dissolve **TAS4464** hydrochloride.<sup>[4][5]</sup> It is crucial to use fresh, anhydrous DMSO, as hygroscopic DMSO can negatively impact the solubility of the compound.<sup>[2][5][6]</sup>

Q2: What are the recommended storage conditions and long-term stability of **TAS4464** stock solutions?

A2: For long-term stability, **TAS4464** stock solutions should be stored at -80°C. Under these conditions, the stock solution is stable for up to two years.[6] For shorter-term storage, -20°C is acceptable for up to one year.[6] It is highly recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[2][6]

Q3: What is the stability of **TAS4464** in its solid (powder) form?

A3: As a solid, **TAS4464** is stable for up to three years when stored at -20°C.[2][6] It can be stored at 4°C for up to two years.[6]

Q4: My **TAS4464** solution appears to have precipitated after thawing. What should I do?

A4: If you observe precipitation, you can gently warm the solution and use sonication to aid in redissolving the compound.[4][5][6] Before use, ensure that the solution is clear and all precipitate has dissolved. To prevent precipitation, ensure you are not exceeding the solubility limit of the solvent and consider preparing a fresh stock solution if the issue persists.

## Quantitative Data Summary

The following table summarizes the recommended storage conditions for **TAS4464**.

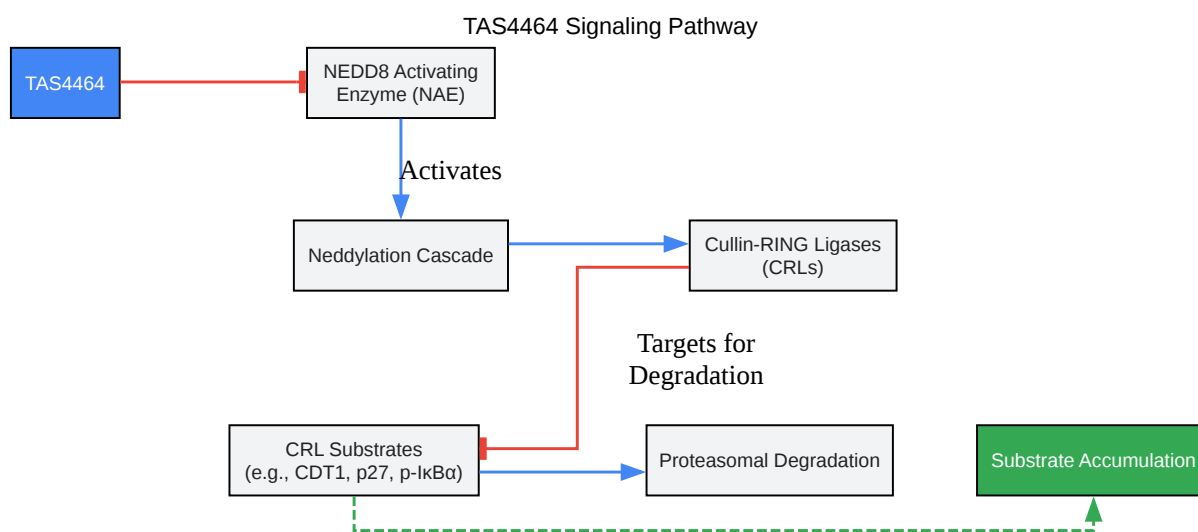
Form	Storage Temperature	Duration of Stability	Citations
Solid (Powder)	-20°C	3 years	[2][6]
Solid (Powder)	4°C	2 years	[6]
In Solvent	-80°C	2 years	[6]
In Solvent	-20°C	1 year	[6]
In Solvent (hydrochloride)	-80°C	6 months	[5]
In Solvent (hydrochloride)	-20°C	1 month	[5]

## Experimental Protocols

### Protocol for Preparing a 10 mM **TAS4464** Stock Solution in DMSO

- Materials:
  - **TAS4464** powder (Molecular Weight: 506.51 g/mol )
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes or vials
- Procedure:
  1. Equilibrate the **TAS4464** powder to room temperature before opening the vial to prevent condensation.
  2. Weigh out the desired amount of **TAS4464** powder using a calibrated analytical balance. For 1 mg of **TAS4464**, you will need 197.43  $\mu$ L of DMSO to make a 10 mM solution.
  3. Add the appropriate volume of anhydrous DMSO to the **TAS4464** powder.
  4. Vortex the solution until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[4][6]
  5. Aliquot the stock solution into single-use, tightly sealed vials to minimize freeze-thaw cycles.
  6. Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
  7. Store the aliquots at -80°C for long-term storage.[6]

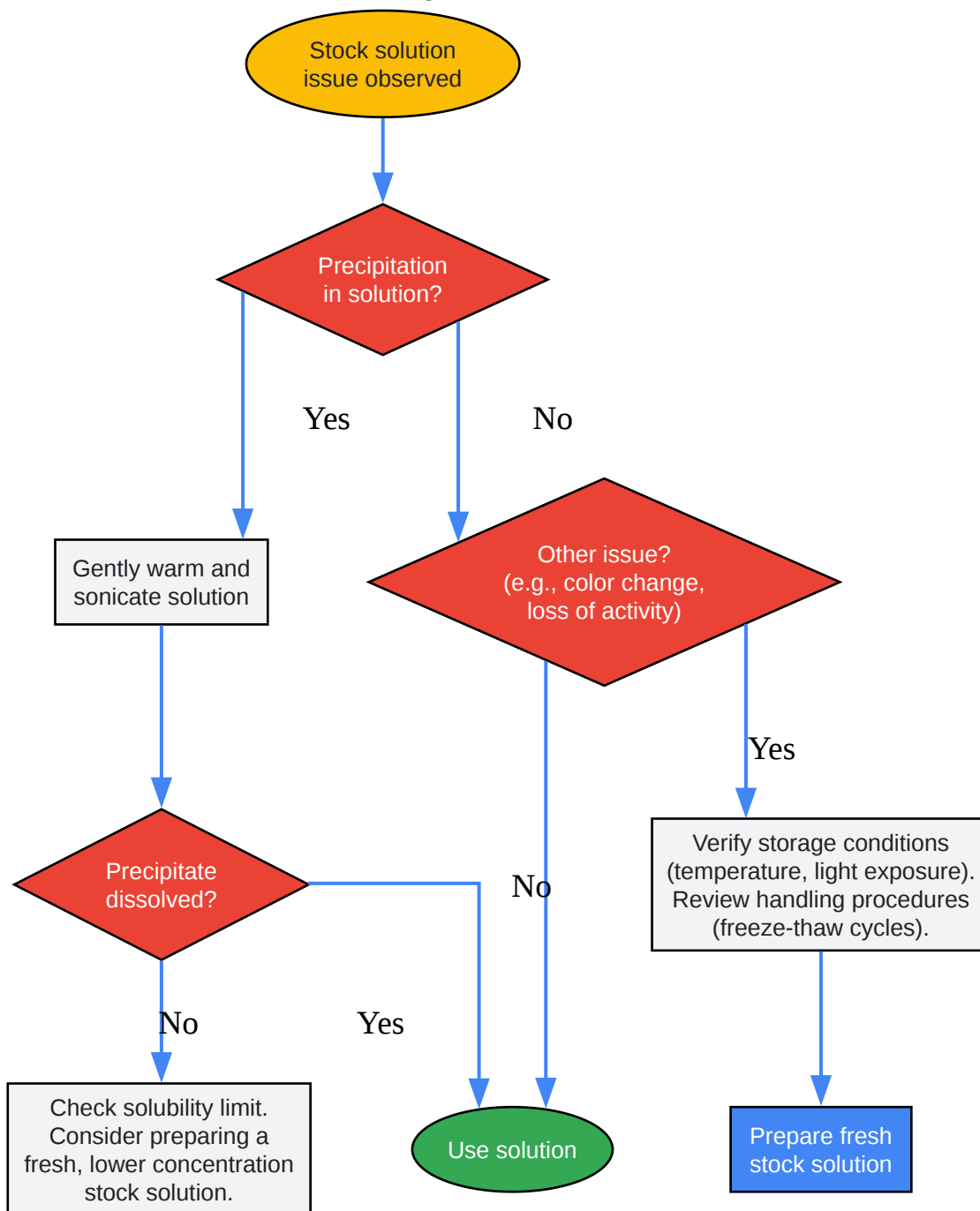
## Visualized Signaling Pathway and Workflows



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Caption: Mechanism of action of **TAS4464** as a NAE inhibitor.

Troubleshooting TAS4464 Stock Solutions



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Caption: A workflow for troubleshooting common issues with **TAS4464** stock solutions.

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## References

- [1. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [2. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [3. allgenbio.com](https://www.allgenbio.com) [[allgenbio.com](https://www.allgenbio.com)]
- [4. TAS4464 hydrochloride | NEDD8 | E1/E2/E3 Enzyme | TargetMol](#) [[targetmol.com](https://www.targetmol.com)]
- [5. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [6. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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